

Procuring 1,8-Dioxacyclotetradecane-2,9-dione for Research Applications: A Guide

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Compound of Interest

Compound Name: 1,8-Dioxacyclotetradecane-2,9-dione

Cat. No.: B1248240

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For researchers, scientists, and drug development professionals, securing high-purity chemical reagents is a critical first step in the experimental workflow. This document provides detailed application notes and protocols for the use of **1,8-Dioxacyclotetradecane-2,9-dione**, a macrocyclic ester utilized in the synthesis of biodegradable aliphatic polyesters.

Sourcing 1,8-Dioxacyclotetradecane-2,9-dione

1,8-Dioxacyclotetradecane-2,9-dione (CAS No. 1020-83-3) is available from several reputable chemical suppliers specializing in research-grade compounds. When purchasing this reagent, it is imperative to consider purity, quantity, and available safety documentation. Below is a summary of suppliers offering this product.

Supplier	Catalog Number	Purity	Available Quantities
Biosynth	BAA02083	Not Specified	25 mg, 50 mg, 100 mg, 250 mg
BLD Pharm	BD136456	≥95%	1 g, 5 g, 25 g
LGC Standards	TRC-D494225	Not Specified	Inquire for details
AK Scientific, Inc.	Not Specified	Not Specified	Inquire for details
Ambeed	A111384	Not Specified	1 g, 5 g

Application: Synthesis of Aliphatic Polyesters

1,8-Dioxacyclotetradecane-2,9-dione is a valuable monomer for the synthesis of aliphatic polyesters through ring-opening polymerization (ROP). A particularly effective and environmentally friendly method for this process is lipase-catalyzed ROP. This enzymatic approach avoids the use of potentially toxic metal catalysts and often proceeds under mild reaction conditions.

The resulting polyesters have applications in biodegradable plastics, drug delivery systems, and tissue engineering scaffolds due to their biocompatibility and tunable degradation profiles. The polymerization of **1,8-Dioxacyclotetradecane-2,9-dione** yields a polyester with repeating units derived from the monomer structure.

Experimental Protocol: Lipase-Catalyzed Ring-Opening Polymerization

This protocol outlines a general procedure for the lipase-catalyzed ring-opening polymerization of **1,8-Dioxacyclotetradecane-2,9-dione** using immobilized *Candida antarctica* lipase B (Novozyme 435), a widely used and robust enzyme for this transformation.^{[1][2]}

Materials:

- **1,8-Dioxacyclotetradecane-2,9-dione**
- Novozyme 435 (immobilized *Candida antarctica* lipase B)
- Anhydrous toluene (or other suitable anhydrous solvent such as diphenyl ether)
- Methanol
- Argon or Nitrogen gas
- Schlenk flask or other suitable reaction vessel with a magnetic stirrer
- Heating mantle or oil bath with temperature control
- Vacuum filtration apparatus

- Standard laboratory glassware

Procedure:

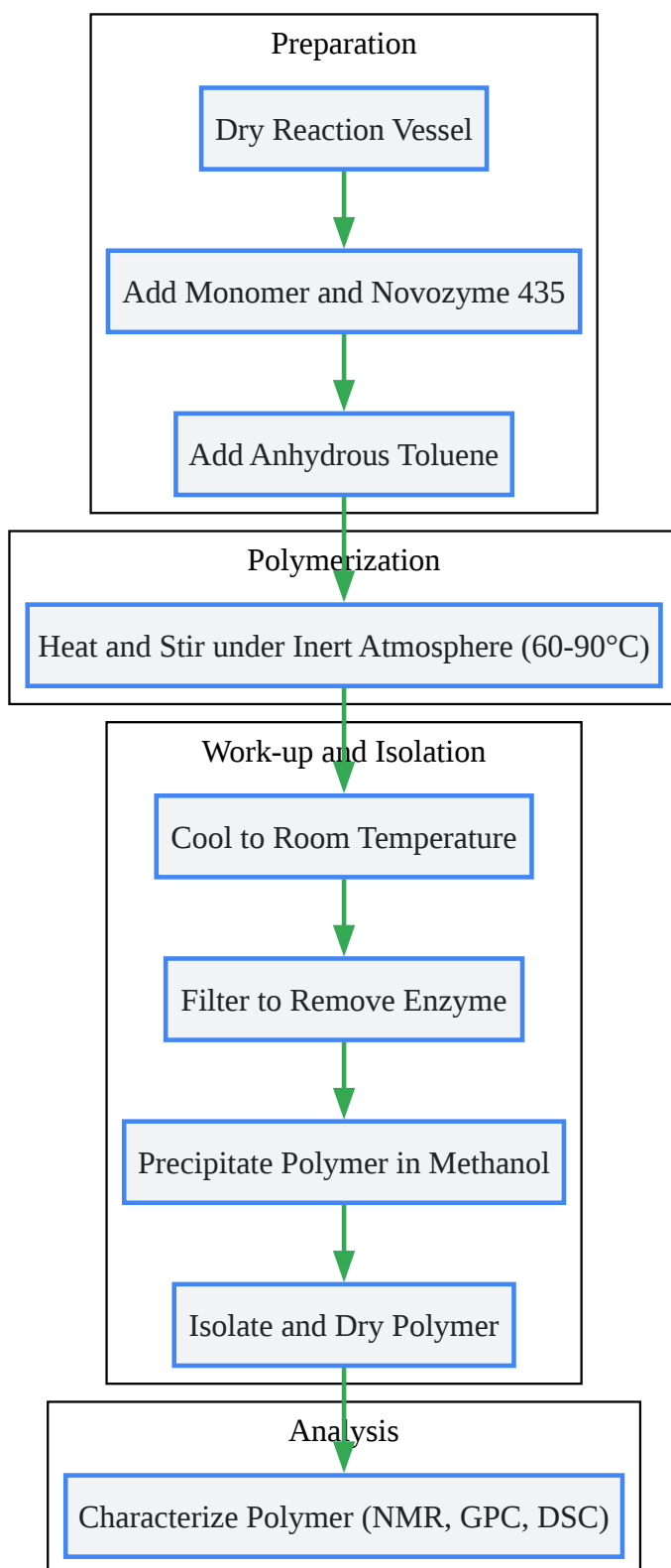
- Preparation of the Reaction Vessel: A Schlenk flask is dried in an oven at 120 °C overnight and then cooled under a stream of argon or nitrogen to ensure anhydrous conditions.
- Addition of Reactants: To the cooled flask, add **1,8-Dioxacyclotetradecane-2,9-dione** and Novozyme 435 (typically 10% by weight of the monomer).
- Addition of Solvent: Add anhydrous toluene to the flask to dissolve the monomer. The concentration of the monomer can be varied, but a typical starting point is 0.1-0.5 M.
- Reaction: The reaction mixture is stirred and heated to a temperature between 60-90 °C. The optimal temperature may need to be determined empirically. The reaction is allowed to proceed for 24-72 hours under an inert atmosphere.
- Termination and Polymer Precipitation: After the desired reaction time, the flask is cooled to room temperature. The enzyme is removed by filtration. The polymer is then precipitated by adding the reaction solution dropwise to a large excess of cold methanol with vigorous stirring.
- Isolation and Drying: The precipitated polymer is collected by vacuum filtration, washed with fresh methanol, and dried under vacuum to a constant weight.

Characterization:

The resulting polymer can be characterized by various techniques, including:

- Nuclear Magnetic Resonance (NMR) spectroscopy: To confirm the polymer structure.
- Gel Permeation Chromatography (GPC): To determine the molecular weight and polydispersity index (PDI).
- Differential Scanning Calorimetry (DSC): To determine thermal properties such as the glass transition temperature (T_g) and melting point (T_m).

Experimental Workflow



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Caption: Workflow for Lipase-Catalyzed Ring-Opening Polymerization.

Safety and Handling

1,8-Dioxacyclotetradecane-2,9-dione should be handled in a well-ventilated area, preferably in a fume hood. Personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times.

According to the Safety Data Sheet from AK Scientific, Inc., the toxicological properties of this compound have not been thoroughly investigated. It is advisable to treat it as a potentially hazardous substance. Avoid inhalation of dust and contact with skin and eyes. In case of contact, rinse immediately with plenty of water. Store the compound in a tightly sealed container in a cool, dry place. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

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References

- 1. Lipase-catalyzed polyester synthesis – A green polymer chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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